

Navigating the Safe Disposal of 3-Bromopropionyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: *3-Bromopropionyl chloride*

Cat. No.: *B108729*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of reactive chemical reagents like **3-Bromopropionyl chloride** is a critical component of laboratory safety and operational excellence. This guide provides essential, immediate safety and logistical information, including a detailed, step-by-step protocol for the proper disposal of **3-Bromopropionyl chloride**, ensuring the safety of laboratory personnel and compliance with regulations.

Immediate Safety and Handling Precautions

3-Bromopropionyl chloride is a combustible, corrosive, and water-reactive liquid that requires careful handling in a controlled laboratory environment.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is imperative to consult the Safety Data Sheet (SDS) before use.

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **3-Bromopropionyl chloride**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[4\]](#)
- Skin Protection: Chemically resistant gloves (e.g., butyl rubber) and a lab coat or apron.[\[1\]](#)[\[4\]](#)
- Respiratory Protection: Use only in a chemical fume hood.[\[2\]](#)[\[4\]](#) If there is a risk of inhalation, a NIOSH-approved respirator should be used.[\[4\]](#)

Storage and Handling:

- Store in a cool, dry, and well-ventilated area away from sources of ignition.[1][4]
- Keep the container tightly closed to prevent contact with moisture, as it is water-reactive.[2][3]
- Incompatible materials to avoid include strong bases, alcohols, and oxidizing agents.[2][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Bromopropionyl chloride**, derived from safety data sheets.

Property	Value	Source
CAS Number	15486-96-1	[2]
Molecular Formula	C ₃ H ₄ BrClO	[3]
Molecular Weight	171.42 g/mol	
Boiling Point	55 - 57 °C at 23 hPa	[1]
Density	1.701 g/cm ³ at 25 °C	[1]
Flash Point	79 °C (174.2 °F) - closed cup	[5]
Storage Temperature	2-8°C	[5][6]

Proper Disposal Procedures for **3-Bromopropionyl Chloride**

Disposal of **3-Bromopropionyl chloride** must be conducted in accordance with national and local regulations.[1] For small quantities in a laboratory setting, a chemical neutralization protocol can be followed to render the compound less hazardous before collection by an approved waste disposal service. The following is a detailed methodology for the hydrolysis of **3-Bromopropionyl chloride**.

Experimental Protocol: Neutralization of 3-Bromopropionyl Chloride

This procedure is adapted from general protocols for the safe handling and disposal of acyl halides.[\[4\]](#)

Materials:

- **3-Bromopropionyl chloride** to be disposed of
- 2.5 M Sodium hydroxide (NaOH) solution
- Large three-necked flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Ice bath
- pH paper or pH meter

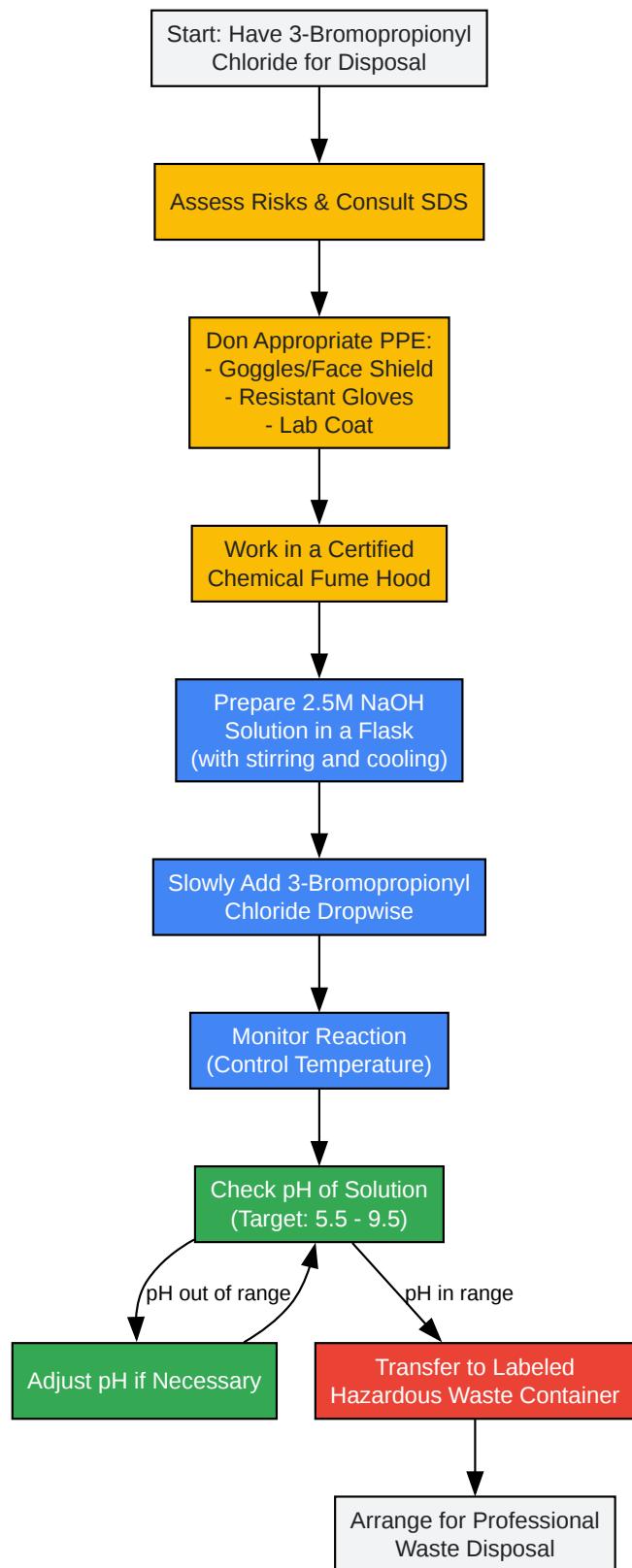
Procedure:

- Preparation:
 - Ensure all operations are conducted within a certified chemical fume hood.
 - Don all required personal protective equipment (goggles, gloves, lab coat).
 - Set up the three-necked flask with the mechanical stirrer, dropping funnel, and thermometer. Place the flask in an ice bath to control the reaction temperature.
- Neutralization:
 - Pour a 50% excess of 2.5 M sodium hydroxide solution into the three-necked flask.[\[4\]](#)

- Begin stirring the sodium hydroxide solution and allow it to cool in the ice bath.
- Slowly and carefully add the **3-Bromopropionyl chloride** to the dropping funnel.
- Add the **3-Bromopropionyl chloride** dropwise to the stirred, cold sodium hydroxide solution. The reaction is exothermic, so maintain a slow addition rate to keep the temperature under control.[4]
- Completion and Final pH Adjustment:
 - After the addition is complete, allow the mixture to stir for several hours to ensure the reaction has gone to completion.
 - Check the pH of the resulting solution using pH paper or a pH meter. The final pH should be between 5.5 and 9.5.[7]
 - If the solution is still acidic, slowly add more 2.5 M sodium hydroxide until the desired pH is reached. If it is too basic, it can be neutralized with a dilute acid like hydrochloric acid.[7]
- Waste Collection:
 - The neutralized solution should be transferred to a clearly labeled hazardous waste container.
 - Do not mix this waste with other waste streams.[1]
 - Arrange for pickup by your institution's environmental health and safety department or a licensed chemical waste disposal company.[8]

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **3-Bromopropionyl chloride**.

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